

Safe Disposal of Hexane-1,6-diol-d4: A Comprehensive Guide

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Compound of Interest

Compound Name: Hexane-1,6-diol-d4

Cat. No.: B3428560

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. This document provides detailed procedural guidance for the proper disposal of **Hexane-1,6-diol-d4**, focusing on immediate safety and logistical information. The toxicological and physical properties of **Hexane-1,6-diol-d4** are expected to be nearly identical to its non-deuterated analog, Hexane-1,6-diol, which is the basis for the following safety data.

Key Physical and Toxicological Data

The following table summarizes essential quantitative data for Hexane-1,6-diol. This information is critical for assessing risk and planning appropriate handling procedures.

Property	Value	Source
Physical State	Solid, white, waxy, hygroscopic	[1]
Melting Point	40 - 43 °C / 104 - 109.4 °F	[2]
Boiling Point	253 - 260 °C / 487.4 - 500 °F	[2]
Flash Point	147 °C / 297 °F	Not explicitly in snippets, but typical for similar compounds
Acute Oral Toxicity (LD50, Rat)	3,000 mg/kg	[3]
Eye Irritation (Rabbit)	No eye irritation - 24 h	[3]
Skin Irritation (Rabbit)	No skin irritation - 24 h	[3]
Biodegradability	Readily biodegradable (95% in 28 days)	[3]
Partition Coefficient (log Pow)	0 (at 25 °C)	[4]

Experimental Protocols: Spill and Disposal Procedures

Adherence to established protocols is crucial for maintaining a safe laboratory environment. Below are detailed methodologies for handling spills and disposing of **Hexane-1,6-diol-d4**.

Personal Protective Equipment (PPE) Protocol:

Before handling the chemical, ensure the following PPE is worn:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[2]
- Hand Protection: Handle with gloves inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[5]
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[1]
- Respiratory Protection: If ventilation is inadequate or dust formation is likely, use a NIOSH/MSHA approved respirator.[1][2]

Spill Containment and Cleanup Protocol:

In the event of a spill, follow these steps:

- Evacuate and Ventilate: Remove all personnel from the immediate area and ensure adequate ventilation.[1]
- Contain Spill: Use inert materials, such as sand or earth, to contain the spill.[1] Prevent runoff into drains or water bodies.[1]
- Clean Up: Carefully sweep up the spilled solid material.[6] If appropriate, moisten the material first to prevent dusting.[6]
- Collect Waste: Place the collected material into a suitable, closed, and properly labeled container for disposal.[3][5][6]
- Decontaminate: Wash the spill area thoroughly.

Disposal Protocol:

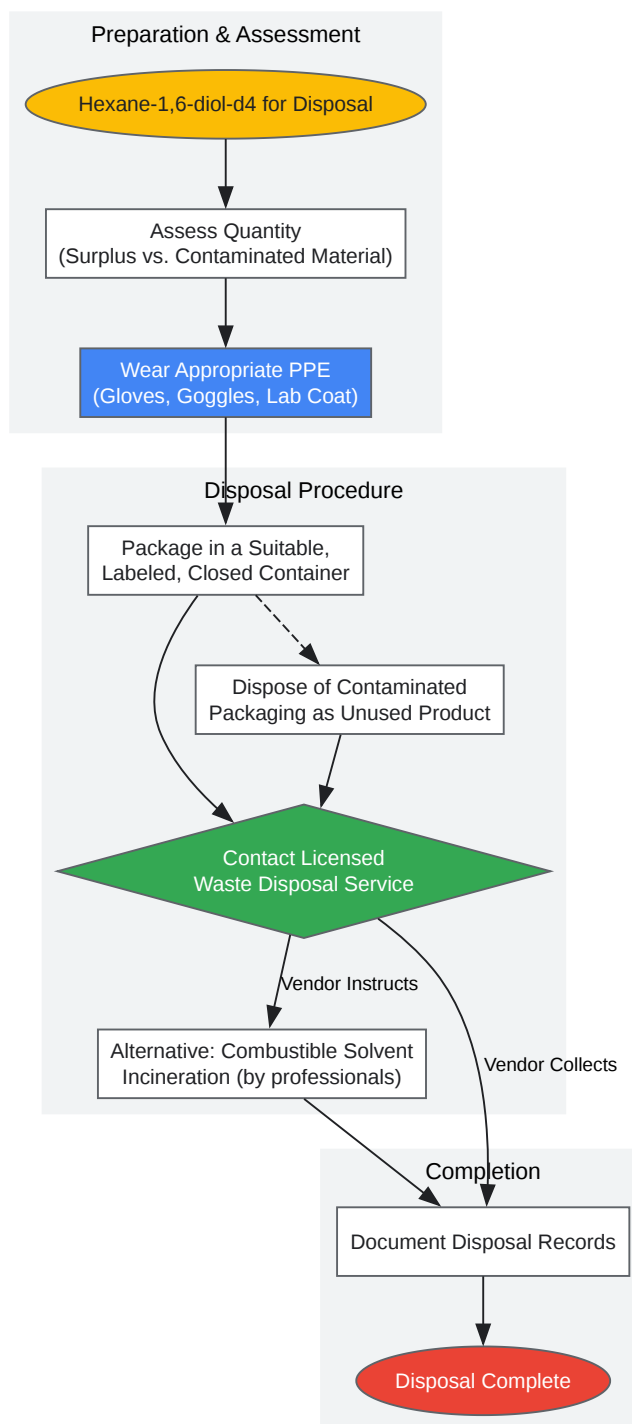
The primary method for the disposal of **Hexane-1,6-diol-d4** is through a licensed professional waste disposal service.[3][7]

- Identify Waste: Clearly label the container with the chemical name: "**Hexane-1,6-diol-d4**".
- Package Waste: Ensure the waste is in a suitable and securely closed container.[5] Contaminated packaging should be treated as unused product and disposed of in the same manner.[3]
- Contact Licensed Disposal Company: Offer the surplus and non-recyclable material to a licensed disposal company.[3]
- Alternative Disposal Method (to be performed by licensed professionals): An alternative is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Documentation: Maintain all records of waste disposal in accordance with institutional and regulatory requirements.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Hexane-1,6-diol-d4**.

Hexane-1,6-diol-d4 Disposal Workflow



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Caption: Decision workflow for safe disposal of **Hexane-1,6-diol-d4**.

This guide provides a framework for the safe handling and disposal of **Hexane-1,6-diol-d4**. Always consult your institution's specific safety guidelines and the most current Safety Data Sheet (SDS) before handling any chemical.

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